

Application Notes & Protocols: Ethanol-Cyclohexane Distillation Simulation in Aspen Plus

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Compound of Interest

Compound Name: Ethanol cyclohexane

Cat. No.: B8355214

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed guide for simulating the azeotropic distillation of an ethanol-cyclohexane mixture using Aspen Plus V11 or later. This document outlines the theoretical background, step-by-step simulation protocol, data presentation, and workflow visualization.

Introduction & Theoretical Background

Ethanol and cyclohexane form a minimum boiling azeotrope, which is a mixture that boils at a constant temperature and has the same composition in both the liquid and vapor phases.^[1] This characteristic makes it impossible to separate them by conventional fractional distillation.^[1] The azeotropic composition of an ethanol-cyclohexane mixture is approximately 45.4 mole % ethanol at atmospheric pressure.^[2]

To overcome this azeotropic limitation, specialized distillation techniques are employed. One common method is azeotropic distillation, where a third component, known as an entrainer, is added to the mixture.^{[3][4]} The entrainer forms a new, lower-boiling azeotrope with one or both of the original components, which alters the relative volatilities and allows for separation.^[4] In

the case of separating a near-azeotropic ethanol-water mixture, cyclohexane is often used as an entrainer. It forms a ternary heterogeneous azeotrope with ethanol and water, which, upon condensation, separates into two liquid phases: an organic-rich phase and an aqueous-rich phase.[5][6] This phase separation is key to the process's success.

This protocol will focus on the simulation of a distillation column to separate a binary mixture of ethanol and cyclohexane as a foundational example of azeotropic distillation simulation in Aspen Plus.

Simulation Protocol in Aspen Plus

This protocol provides a step-by-step guide to setting up a rigorous distillation simulation of an ethanol-cyclohexane mixture using the RadFrac model in Aspen Plus.

Step 1: Component and Property Method Specification

- New Simulation: Open Aspen Plus and create a new, blank simulation.
- Component Definition:
 - Navigate to the "Properties" environment.
 - In the "Components" section, add "ETHANOL" and "CYCLOHEXANE" to the component list.
- Property Method Selection:
 - Go to the "Methods" section.
 - Select "NRTL" (Non-Random Two-Liquid) as the base method. The NRTL model is suitable for handling the non-ideal vapor-liquid equilibrium (VLE) and liquid-liquid equilibrium (LLE) characteristic of the ethanol-cyclohexane system.[3][7]
 - Aspen Plus contains built-in binary interaction parameters for the NRTL model for this pair of components.

Step 2: Building the Flowsheet

- Switch to Simulation Environment: Click the "Simulation" button at the bottom left of the screen.
- Add Distillation Column:
 - From the "Model Palette," go to the "Columns" tab.
 - Select the RadFrac model and place it onto the main flowsheet. RadFrac is the rigorous distillation model in Aspen Plus.^{[3][8]}
- Add Material Streams:
 - Add a feed stream and two product streams (distillate and bottoms) to the RadFrac block.

Step 3: Defining Feed Stream Conditions

- Navigate to Feed Stream: Double-click on the feed stream to open its input form.
- Input Feed Specifications: Enter the following conditions for the feed stream.

Parameter	Value	Unit
Temperature	25	°C
Pressure	1	atm
Molar Flow	100	kmol/hr
Composition (Mole Fraction)		
Ethanol	0.5	
Cyclohexane	0.5	

Step 4: Configuring the RadFrac Column

- Open RadFrac Setup: Double-click on the RadFrac block.
- Configuration Tab:
 - Number of Stages: 20

- Condenser: Total
- Reboiler: Kettle
- Valid Phases: Vapor-Liquid
- Operating Specifications:
 - Reflux Ratio: 1.5 (Molar)
 - Distillate to Feed Ratio: 0.5 (Molar)
- Streams Tab:
 - Feed Stream: Select the feed stream and specify the feed stage as 10.
- Pressure Tab:
 - Condenser Pressure: 1 atm

Data Presentation

The following tables summarize the key inputs and expected results from the Aspen Plus simulation.

Table 1: Feed Stream and Column Specifications

Parameter	Value	Unit
Feed Stream		
Temperature	25	°C
Pressure	1	atm
Molar Flow Rate	100	kmol/hr
Ethanol Mole Fraction	0.5	
Cyclohexane Mole Fraction	0.5	
RadFrac Column		
Number of Stages	20	
Condenser Type	Total	
Reboiler Type	Kettle	
Condenser Pressure	1	atm
Reflux Ratio	1.5	
Distillate to Feed Ratio	0.5	
Feed Stage	10	

Table 2: Predicted Product Stream Results

Stream	Molar Flow (kmol/hr)	Temperature (°C)	Ethanol Mole Fraction	Cyclohexane Mole Fraction
Distillate	50.0	Calculated	Calculated	Calculated
Bottoms	50.0	Calculated	Calculated	Calculated

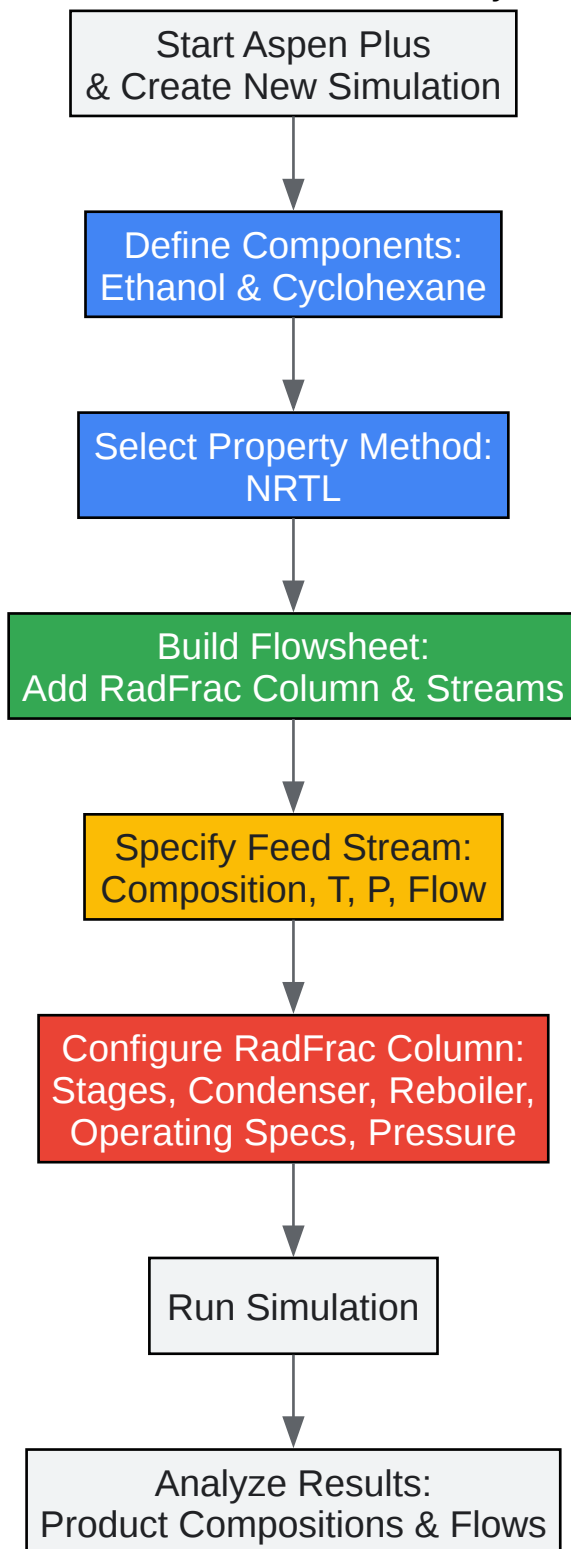
Note: The calculated values for temperature and composition in the product streams are the primary outputs of the simulation. Due to the azeotrope, the distillate will have a composition close to the azeotropic point, and the bottoms will be rich in the component fed in excess of the azeotrope.

Visualization

Aspen Plus Simulation Workflow

The following diagram illustrates the logical workflow for setting up the ethanol-cyclohexane distillation simulation in Aspen Plus.

Aspen Plus Simulation Workflow for Ethanol-Cyclohexane Distillation



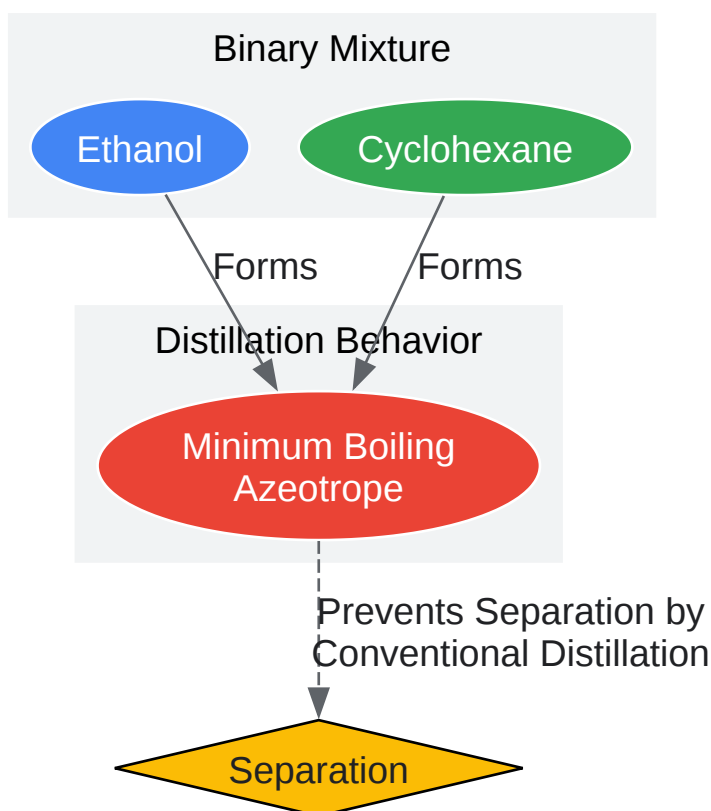
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Aspen Plus Simulation Workflow

Logical Relationship in Azeotropic Distillation

This diagram shows the logical relationship between the components in the ethanol-cyclohexane azeotropic system.

Ethanol-Cyclohexane Azeotropic Relationship



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Ethanol-Cyclohexane Azeotropic System

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- To cite this document: BenchChem. [Application Notes & Protocols: Ethanol-Cyclohexane Distillation Simulation in Aspen Plus]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8355214/docs#application-notes-protocols-ethanol-cyclohexane-distillation-simulation-in-aspen-plus\]](https://www.benchchem.com/product/b8355214/docs#application-notes-protocols-ethanol-cyclohexane-distillation-simulation-in-aspen-plus)

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